

# Personal protective equipment for handling CAY10397

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## Compound of Interest

Compound Name: CAY10397

Cat. No.: B606497

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## Essential Safety and Handling Guide for CAY10397

This guide provides immediate, essential safety, handling, and disposal information for **CAY10397**, tailored for researchers, scientists, and drug development professionals. Following these procedures will ensure safe laboratory operations and proper management of this chemical.

## Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) from Cayman Chemical indicates that **CAY10397** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to adhere to standard laboratory safety practices.<sup>[1]</sup> One supplier, Sigma-Aldrich, recommends specific PPE.<sup>[2]</sup> A summary of recommended PPE is provided in the table below.

PPE Category	Recommended Equipment	Justification
Eye Protection	Safety glasses with side shields or goggles	Protects against accidental splashes or aerosol inhalation. [2]
Hand Protection	Impermeable and resistant gloves (e.g., nitrile)	Prevents direct skin contact with the chemical. The SDS from Cayman Chemical notes that the glove material must be impermeable and resistant to the product.[1]
Respiratory	Type N95 (US) respirator	Recommended by one supplier to minimize inhalation of airborne particles.[2] The Cayman Chemical SDS states that breathing equipment is not required.[1]
Body Protection	Standard laboratory coat	Provides a barrier against accidental spills and contamination of personal clothing.

## Operational and Disposal Plans

### Handling and Storage:

- Handling: Use **CAY10397** in a well-ventilated area.[1] Avoid direct contact with skin and eyes.[1] Standard precautionary measures for handling chemicals should be followed.[1]
- Storage: Store the compound at -20°C for long-term stability.[2] Keep the container tightly sealed in a dry and well-ventilated place.

### Disposal Plan:

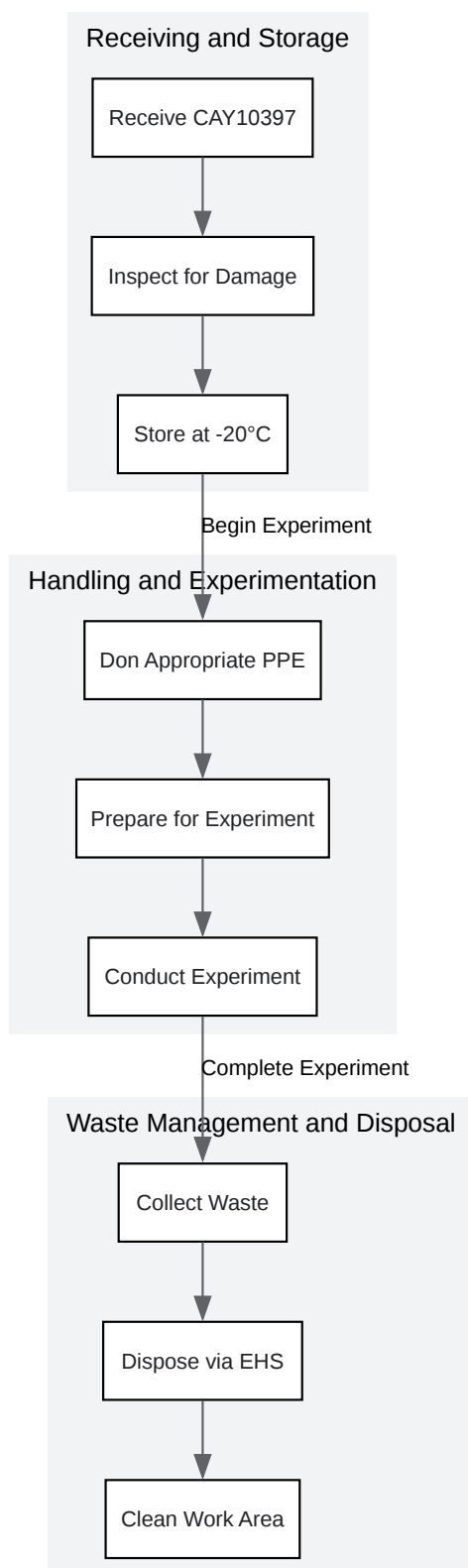
As **CAY10397** is not classified as hazardous, disposal should follow standard procedures for non-hazardous chemical waste. However, always comply with local, state, and federal

regulations.

- **Unused Material:** If possible, use all of the material for its intended research purpose.
- **Container Disposal:** Once empty, triple-rinse the container with an appropriate solvent. Dispose of the rinsed container in accordance with institutional guidelines for non-hazardous lab waste.
- **Waste Material:** Collect any waste containing **CAY10397** in a designated, sealed, and properly labeled waste container. Consult your institution's environmental health and safety (EHS) office for specific disposal protocols.

## Experimental Workflow

The following diagram outlines the standard workflow for handling **CAY10397** from receipt to disposal, emphasizing safety at each step.



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Caption: Workflow for safe handling of **CAY10397**.

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## References

- 1. [crec.ifas.ufl.edu](http://crec.ifas.ufl.edu) [[crec.ifas.ufl.edu](http://crec.ifas.ufl.edu)]
- 2. [epa.gov](http://epa.gov) [[epa.gov](http://epa.gov)]
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